

Technical Support Center: Sodium Hexafluoroantimonate Safe Handling

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Compound of Interest

Compound Name: Sodium hexafluoroantimonate

Cat. No.: B100954

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This guide provides essential safety information and troubleshooting for researchers, scientists, and drug development professionals working with **sodium hexafluoroantimonate**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **sodium hexafluoroantimonate**?

A1: **Sodium hexafluoroantimonate** is harmful if swallowed or inhaled.[1][2] It causes serious eye irritation. The toxicological properties of this material have not been fully investigated, but it may cause respiratory and digestive tract irritation, and potential damage to the lungs, liver, and kidneys. Long-term exposure may lead to bone and joint changes. It is also toxic to aquatic life with long-lasting effects.[1][2]

Q2: What personal protective equipment (PPE) is required when handling **sodium hexafluoroantimonate**?

A2: A comprehensive list of required PPE is detailed in the table below. At a minimum, users should wear appropriate chemical safety goggles, protective gloves, and a lab coat.[3] All PPE should be inspected for integrity before use.[4]

Q3: How should **sodium hexafluoroantimonate** be stored?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong acids and strong oxidizing agents. The storage area

should be accessible only to authorized personnel.

Q4: What are the signs and symptoms of exposure?

A4: Acute exposure can cause irritation to the skin, eyes, and respiratory tract. Ingestion can lead to digestive tract burns, abdominal pain, and systemic toxic effects on the heart, liver, and kidneys, potentially causing hypocalcemia. Chronic exposure may result in fluorosis, characterized by weight loss, weakness, anemia, brittle bones, and stiff joints.

Q5: What is the proper disposal method for **sodium hexafluoroantimonate** waste?

A5: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][5] Do not allow the product to enter drains.

Troubleshooting Guide

Issue: I have spilled a small amount of **sodium hexafluoroantimonate** powder in the laboratory.

Solution:

- Evacuate and Secure: Immediately alert others in the vicinity and evacuate the immediate spill area.[6]
- Assess the Spill: Determine the extent of the spill. For small spills (<1 L), trained personnel may proceed with cleanup.[6] For larger spills, evacuate the lab and contact your institution's emergency response team.[6]
- Personal Protective Equipment: Before cleaning, ensure you are wearing the appropriate PPE, including a respirator, chemical safety goggles, and heavy-duty gloves.[7]
- Containment: Use a dry cleanup procedure and avoid generating dust.[1] Do not use water.
- Cleanup: Carefully sweep or vacuum the material and place it into a suitable, labeled disposal container.
- Decontamination: Clean the affected area thoroughly.

- Disposal: Dispose of the waste material and any contaminated cleaning supplies according to institutional and regulatory guidelines.

Issue: I believe I may have inhaled **sodium hexafluoroantimonate** dust.

Solution:

- Move to Fresh Air: Immediately move to an area with fresh air.[\[5\]](#)
- Seek Medical Attention: Call for medical assistance immediately. If breathing is difficult or stops, qualified personnel should provide artificial respiration or oxygen.
- Inform Responders: Inform the medical personnel about the chemical you were exposed to. Provide them with the Safety Data Sheet (SDS) if possible.

Issue: The compound has come into contact with my skin or eyes.

Solution:

- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid. A first treatment with calcium gluconate paste may be recommended.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention from an ophthalmologist.

Quantitative Data Summary

Property	Value	Source
Appearance	White to off-white solid powder	[2][5]
Molecular Formula	F ₆ NaSb	
Molecular Weight	258.72 g/mol	
Solubility in Water	Very soluble	
Density	3.375 g/cm ³	[5]
OSHA PEL (as Antimony)	0.5 mg/m ³ TWA	

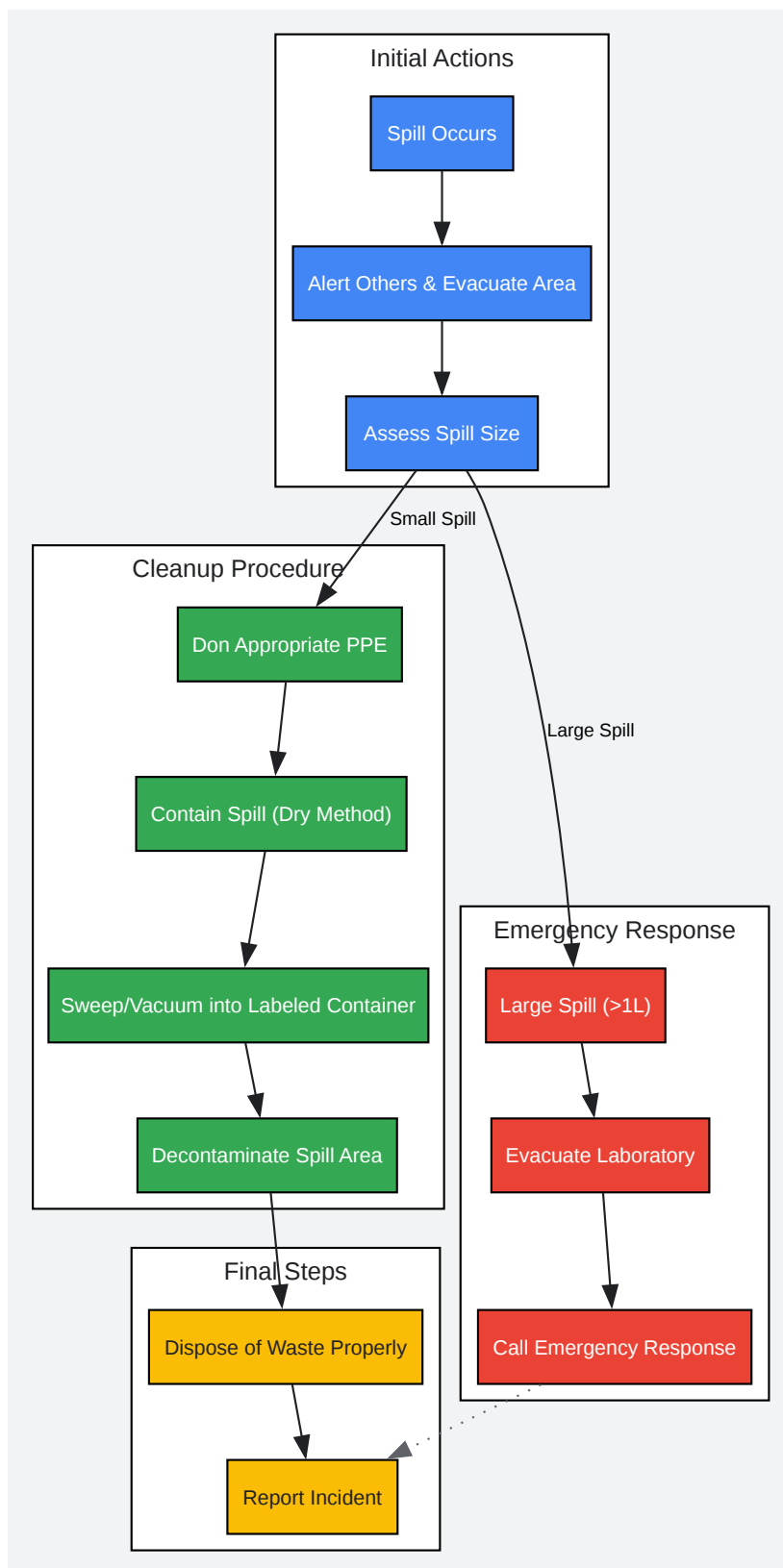
Experimental Protocol: General Handling and Weighing

This protocol outlines the basic steps for safely handling and weighing **sodium hexafluoroantimonate** in a laboratory setting.

1. Preparation: a. Read and understand the Safety Data Sheet (SDS) for **sodium hexafluoroantimonate**.^[8] b. Ensure the work area is clean and free of clutter. c. Verify that a chemical fume hood is available and functioning correctly. d. Locate the nearest safety shower and eyewash station.^[3] e. Assemble all necessary materials: **sodium hexafluoroantimonate**, weigh boat or paper, spatula, and a labeled receiving vessel.
2. Personal Protective Equipment (PPE): a. Don a lab coat, ensuring it is fully buttoned. b. Wear chemical safety goggles. c. Wear appropriate chemical-resistant gloves (e.g., nitrile).^[6]
3. Handling Procedure (inside a chemical fume hood): a. Place a balance inside the chemical fume hood or use a fume hood with a dedicated balance. b. Place the weigh boat on the balance and tare it. c. Carefully open the **sodium hexafluoroantimonate** container. d. Using a clean spatula, transfer the desired amount of powder to the weigh boat. Minimize the creation of dust. e. Once the desired weight is achieved, securely close the primary container. f. Carefully transfer the weighed powder to the receiving vessel. g. Clean the spatula and any contaminated surfaces within the fume hood.

4. Post-Handling: a. Tightly seal the receiving vessel. b. Clean the balance and the surrounding work area in the fume hood. c. Properly dispose of the weigh boat and any other disposable materials in the designated solid waste container. d. Remove gloves using the proper technique and dispose of them.^[6] e. Wash hands thoroughly with soap and water.^{[5][6]}

Visualizations



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Caption: Workflow for handling a **sodium hexafluoroantimonate** spill.

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